

Polyquaternium-30: A Technical Overview of Physicochemical Properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: POLYQUATERNIUM-30

Cat. No.: B1176710

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

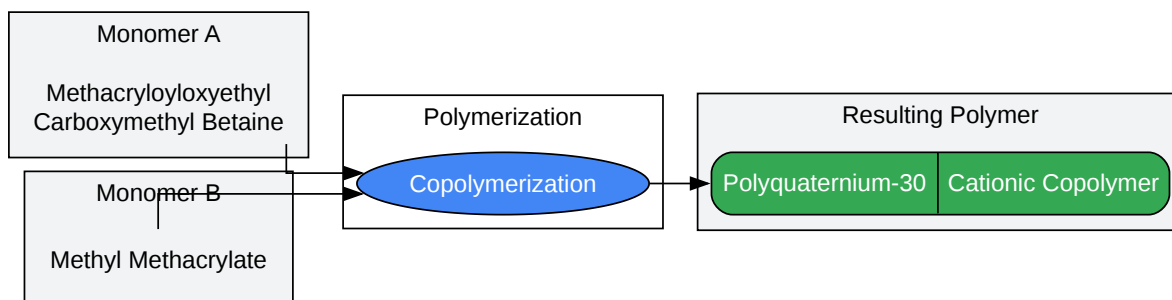
Abstract

Polyquaternium-30 is a synthetic cationic polymer utilized primarily in the cosmetics and personal care industries for its antistatic and film-forming properties.^{[1][2][3]} Chemically identified as the copolymer of ethanaminium, N-(carboxymethyl)-N,N-dimethyl-2-[(2-methyl-1-oxo-2-propen-1-yl)oxy]-, inner salt, and methyl 2-methyl-2-propenoate, its CAS number is 147398-77-4.^[3] This guide provides a summary of the available technical information on the physicochemical properties of **Polyquaternium-30**, including its chemical structure and known functions. It is important to note that detailed quantitative data and specific experimental protocols for this particular polyquaternium are not extensively available in publicly accessible scientific literature. Information regarding its application in drug development and associated biological signaling pathways is currently not documented.

Chemical Identity and Structure

Polyquaternium-30 is a quaternary ammonium compound, which means it possesses a cationic character.^{[1][2]} It is a copolymer, synthesized from two distinct monomer units. The formal chemical name is Ethanaminium, N-(carboxymethyl)-N,N-dimethyl-2-[(2-methyl-1-oxo-2-propen-1-yl)oxy]-, inner salt, polymer with methyl 2-methyl-2-propenoate.^[3]

Below is a conceptual representation of the polymer's structure, highlighting its key functional groups.



[Click to download full resolution via product page](#)

Caption: Synthesis of **Polyquaternium-30**.

Physicochemical Properties

Detailed quantitative physicochemical data for **Polyquaternium-30** is not readily available in the public domain. The following table summarizes the known qualitative properties and highlights the data gaps.

Property	Value/Description	Experimental Protocol
Chemical Formula	(C ₁₀ H ₁₇ NO ₄ · C ₅ H ₈ O ₂) _x	Not Applicable
CAS Number	147398-77-4	Not Applicable
Appearance	Data not available	Visual Inspection
Molecular Weight	Data not available	General Protocol: Size Exclusion Chromatography (SEC) coupled with multi-angle light scattering (MALS) detection is a standard method for determining the molecular weight distribution of polymers.
Charge Density	Cationic polymer.[2] Specific value not available.	General Protocol: Potentiometric titration is a common method to determine the charge density of polyelectrolytes. This involves titrating a solution of the polymer with a titrant of opposite charge and monitoring the potential change.
Solubility	Generally described as water-soluble.[4] Specific solubility in various solvents and at different temperatures is not documented.	General Protocol: Solubility can be determined by preparing saturated solutions of the polymer in various solvents at a controlled temperature. The concentration of the dissolved polymer is then measured using techniques like gravimetry after solvent evaporation or spectroscopy.
Viscosity	Data not available	General Protocol: The viscosity of polymer solutions is typically

measured using a viscometer (e.g., Brookfield or cone-and-plate viscometer) at specified concentrations, temperatures, and shear rates.

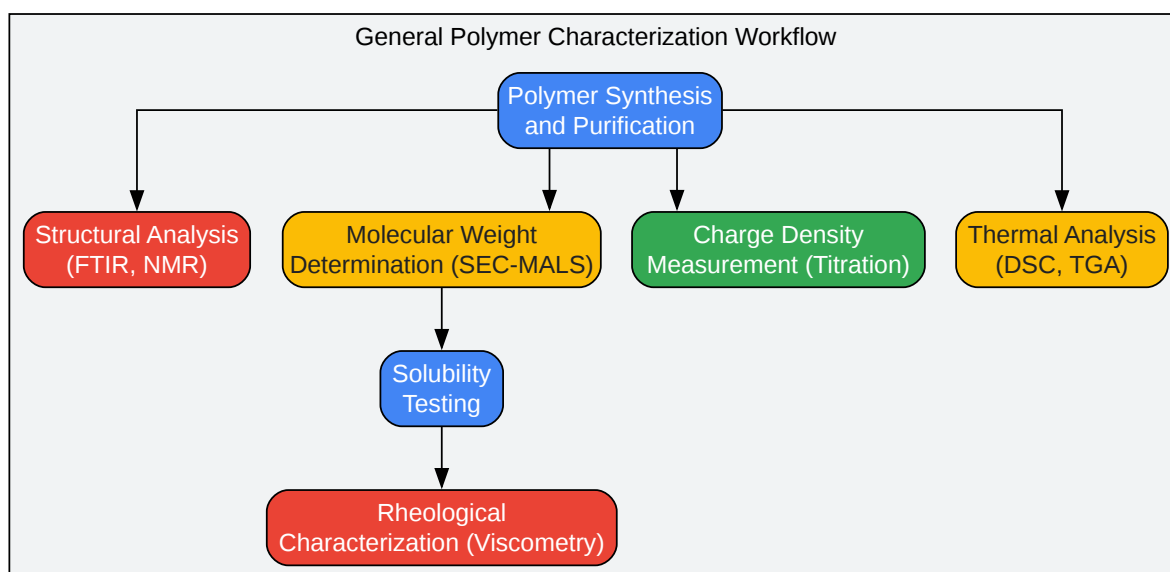
Thermal Properties

Data on properties such as glass transition temperature (T_g) or melting point (T_m) are not available.

General Protocol: Differential Scanning Calorimetry (DSC) is a standard technique to determine the thermal transitions of polymers, including T_g and T_m.

Experimental Workflows

While specific experimental protocols for **Polyquaternium-30** are not published, a general workflow for the physicochemical characterization of a novel polymer is outlined below.



[Click to download full resolution via product page](#)

Caption: General Polymer Characterization Workflow.

Applications and Functionality

The primary documented applications for **Polyquaternium-30** are in the formulation of cosmetic and personal care products. Its key functions are:

- **Antistatic Agent:** It neutralizes static electrical charges on surfaces, which is particularly useful in hair care products to reduce flyaways.[1][2]
- **Film Former:** It can form a continuous film on the skin, hair, or nails.[1][2] This property contributes to its conditioning effects in hair care, making hair feel smoother and easier to comb.[2]

There is no information available in the searched scientific literature or patent databases to suggest the use of **Polyquaternium-30** in drug development or any related applications.

Biological Activity and Signaling Pathways

There is currently no published research detailing any specific biological activity or interaction of **Polyquaternium-30** with cellular signaling pathways. Its use is confined to topical applications in rinse-off and leave-on cosmetic products.

Conclusion and Future Research Directions

Polyquaternium-30 is a commercially used cationic copolymer with established functions as an antistatic agent and film former in the cosmetics industry. However, a significant gap exists in the publicly available scientific literature regarding its detailed physicochemical properties. For researchers and professionals in drug development, the lack of data on molecular weight, charge density, solubility, and biological interactions makes it a largely uncharacterized polymer from a pharmaceutical perspective.

Future research should focus on:

- **Comprehensive Physicochemical Characterization:** Detailed studies to determine the molecular weight distribution, charge density, solubility in various pharmaceutically relevant

solvents, and thermal properties of different grades of **Polyquaternium-30**.

- **Toxicological and Biocompatibility Studies:** In-depth evaluation of its cytotoxicity, biocompatibility, and potential for irritation or sensitization to assess its suitability for any potential biomedical applications.
- **Interaction with Biological Systems:** Investigation into its interaction with cell membranes and other biological macromolecules to understand its potential for drug delivery or other therapeutic applications.

Without such fundamental data, the application of **Polyquaternium-30** beyond its current use in cosmetics remains speculative.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. cosmileeurope.eu [cosmileeurope.eu]
- 2. altmeyers.org [altmeyers.org]
- 3. Polyquaternium-30 (with Product List) [incidecoder.com]
- 4. atamankimya.com [atamankimya.com]
- To cite this document: BenchChem. [Polyquaternium-30: A Technical Overview of Physicochemical Properties]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1176710#physicochemical-properties-of-polyquaternium-30>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com